

# Preparation of Brigatinib Stock Solutions for Preclinical Research

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## Compound of Interest

Compound Name: *Brigatinib C*

Cat. No.: *B12378538*

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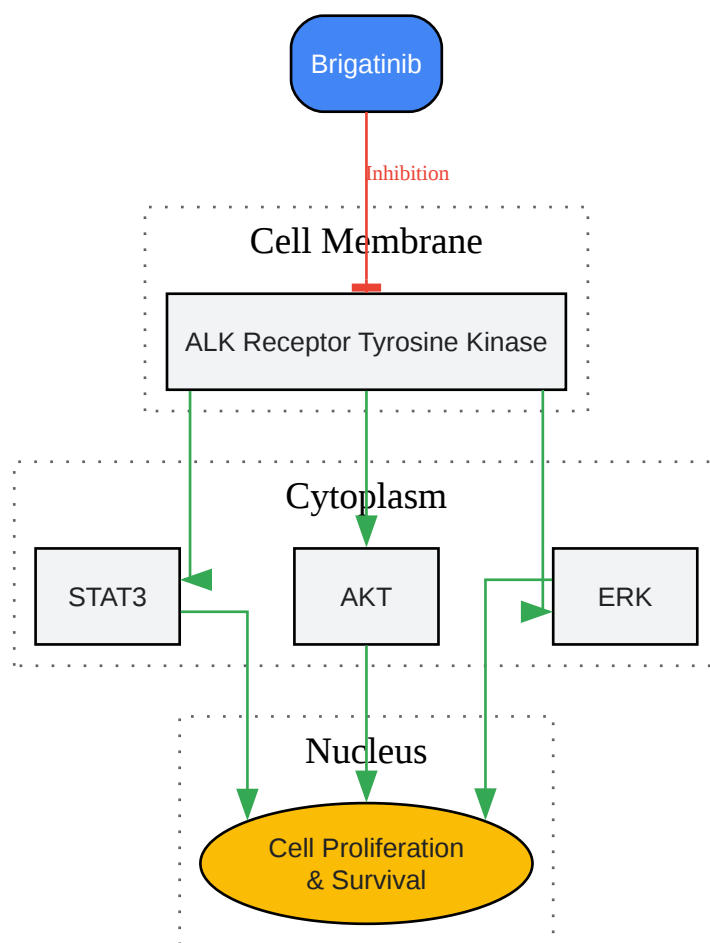
## Application Note

### Introduction

Brigatinib is a potent, next-generation tyrosine kinase inhibitor (TKI) targeting Anaplastic Lymphoma Kinase (ALK) and ROS1, among other kinases.[1][2] It is utilized in both basic research and clinical settings for the treatment of non-small cell lung cancer (NSCLC), particularly in cases with ALK rearrangements.[3][4] Accurate and consistent preparation of Brigatinib stock solutions is critical for obtaining reliable and reproducible results in preclinical in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of Brigatinib stock solutions for research use.

### Mechanism of Action and Signaling Pathway

Brigatinib functions by inhibiting the autophosphorylation of ALK, which in turn blocks the activation of downstream signaling pathways responsible for cell proliferation and survival. Key downstream effectors of ALK include STAT3, AKT, and ERK. By inhibiting these pathways, Brigatinib effectively reduces the growth of cancer cells harboring ALK mutations.



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Brigatinib inhibits ALK signaling pathways.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of Brigatinib stock solutions.

Parameter	Value	Solvent	Source(s)
Molecular Weight	584.09 g/mol	-	[5]
Solubility	1 mg/mL (1.71 mM)	DMSO	[2][6]
	3 mg/mL (5.13 mM)	DMSO	[2][6]
	5.85 mg/mL (10.02 mM)	DMSO	[5]
	5.85 mg/mL (10.02 mM)	Ethanol	[5]
Slightly Soluble	Ethanol	[1]	
Insoluble	Water	[1][2][6]	
Storage (Powder)	-20°C for up to 3 years	-	[5]
Storage (in Solvent)	-80°C for up to 2 years	DMSO	[7]
	-20°C for up to 1 year	DMSO	[7]

## Experimental Protocol: Preparation of a 10 mM Brigatinib Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of Brigatinib in dimethyl sulfoxide (DMSO).

Materials:

- Brigatinib powder (CAS: 1197953-54-0)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Workflow for Brigatinib Stock Solution Preparation:



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Workflow for preparing Brigatinib stock solutions.

Procedure:

- **Pre-weighing Preparations:** Before handling the compound, ensure a clean and dry workspace. Allow the Brigatinib powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing Brigatinib:** Using a calibrated analytical balance, carefully weigh out the desired amount of Brigatinib powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.84 mg of Brigatinib (Molecular Weight = 584.09 g/mol).
- **Dissolution:**
  - Add the appropriate volume of anhydrous DMSO to the vial containing the Brigatinib powder. To continue the example, add 1 mL of DMSO to the 5.84 mg of Brigatinib.
  - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Sonication may be recommended to aid dissolution.<sup>[5]</sup> Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile

microcentrifuge tubes or cryovials.

- Storage: Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[7] Ensure the vials are clearly labeled with the compound name, concentration, date of preparation, and solvent.

Working Solution Preparation:

When ready to use, thaw a single aliquot of the Brigatinib stock solution at room temperature. Further dilute the stock solution to the desired final concentration in the appropriate cell culture medium or experimental buffer immediately before use. Note that Brigatinib is insoluble in aqueous solutions, so ensure proper mixing when diluting into aqueous buffers.[1][2][6]

Safety Precautions:

- Brigatinib is a potent compound. Handle with care, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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